

(4-Methylthiophen-2-yl)methanamine physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Methylthiophen-2-yl)methanamine

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An In-depth Technical Guide on the Physical Properties of **(4-Methylthiophen-2-yl)methanamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound **(4-Methylthiophen-2-yl)methanamine**. Given its role as a potential building block in medicinal chemistry and materials science, a thorough understanding of its physical characteristics is essential for its application in research and development. This document consolidates available data, outlines general experimental protocols for property determination, and presents a logical workflow for the characterization of similar novel compounds.

Core Physical Properties

(4-Methylthiophen-2-yl)methanamine is a substituted thiophene derivative with the following chemical structure:

Chemical Structure:

The physical properties of this compound are summarized in the table below. It is important to note that while some data is available from commercial suppliers, other key physical properties have not been extensively reported in the scientific literature.

Table 1: Summary of Physical Properties of **(4-Methylthiophen-2-yl)methanamine**

Property	Value	Source/Comment
Chemical Formula	C ₆ H ₉ NS	[1]
Molecular Weight	127.21 g/mol	[1]
CAS Number	104163-39-5	[1]
Appearance	Yellow to colorless liquid	[1]
Physical State	Liquid	[1]
Boiling Point	42-46 °C at 0.1 Torr	[1]
Melting Point	Not Applicable	Data not available; expected to be low as it is a liquid at room temperature.
Density	Data Not Available	Can be determined experimentally using a pycnometer or a digital density meter.
Solubility	Data Not Available	As a primary amine with a relatively small alkyl substituent, it is expected to be soluble in water and common organic solvents like alcohols, benzene, and ether.[2] The presence of the thiophene ring may influence its solubility profile.
pKa	Data Not Available	The pKa of the conjugate acid is expected to be in the range of typical primary amines. This can be determined experimentally via potentiometric titration.
Spectral Data	Data Not Available	¹ H NMR, ¹³ C NMR, IR, and Mass Spectrometry data are

not readily available in public databases. These would need to be determined experimentally.

Experimental Protocols for Property Determination

For researchers requiring precise physical property data for **(4-Methylthiophen-2-yl)methanamine**, the following established experimental protocols are recommended.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid.

Methodology:

- **Sample Preparation:** A small amount of **(4-Methylthiophen-2-yl)methanamine** is placed in a small-diameter test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated. The shape of the Thiele tube allows for the circulation of the oil, ensuring uniform heating of the sample.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The temperature is noted when a continuous and rapid stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

pKa Determination (Potentiometric Titration)

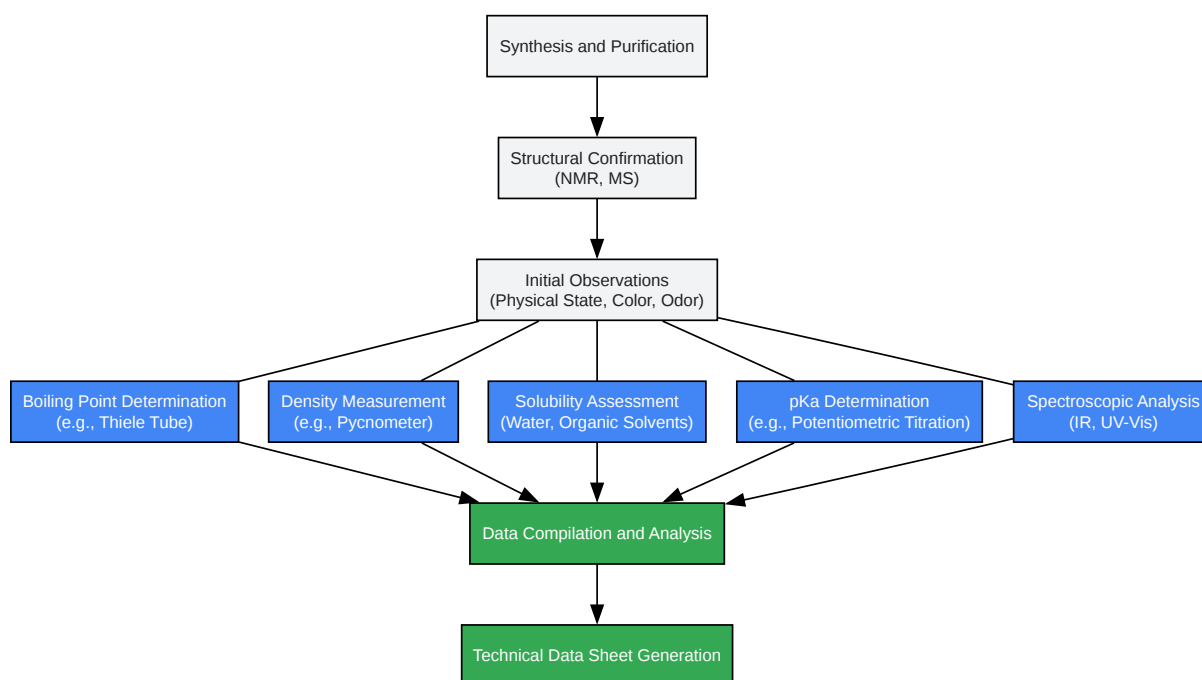
Potentiometric titration is a precise method for determining the acid dissociation constant (pKa) of a substance.

Methodology:

- **Sample Preparation:** A known concentration of **(4-Methylthiophen-2-yl)methanamine** is dissolved in deionized water or a suitable solvent mixture.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer. A burette containing a standardized solution of a strong acid (e.g., HCl) is positioned above the beaker.
- **Titration:** The acid titrant is added in small, precise increments to the amine solution. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- **Data Analysis:** The pH of the solution is plotted against the volume of titrant added. The equivalence point of the titration is determined from the point of maximum inflection in the titration curve. The pKa is the pH at which half of the amine has been neutralized (i.e., at the half-equivalence point).

Logical Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the characterization of the physical properties of a novel amine compound like **(4-Methylthiophen-2-yl)methanamine**.



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Workflow for Physical Property Characterization

This workflow provides a systematic approach to gathering the necessary data for a comprehensive understanding of a new chemical entity's physical properties, which is crucial for its subsequent application in drug development and other scientific research.

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- To cite this document: BenchChem. [(4-Methylthiophen-2-yl)methanamine physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011062#4-methylthiophen-2-yl-methanamine-physical-properties]

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